

A Comparative Guide to Analytical Methods for Rasagiline Tartrate Quantification

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Compound of Interest

Compound Name: *Rasagiline tartrate*

CAS No.: *136236-52-7*

Cat. No.: *B3321589*

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This guide provides a detailed comparison of common analytical methods for the quantification of **rasagiline tartrate**, a potent monoamine oxidase-B (MAO-B) inhibitor used in the treatment of Parkinson's disease. The information is intended for researchers, scientists, and drug development professionals to aid in the selection of the most appropriate analytical technique for their specific needs. This comparison focuses on the widely used Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) and Ultraviolet (UV) Spectrophotometry methods.

Comparison of Analytical Method Performance

The selection of an analytical method is often a trade-off between sensitivity, specificity, and simplicity. The following table summarizes the key performance parameters of RP-HPLC and UV spectrophotometric methods based on published validation data.

Parameter	RP-HPLC Method 1	RP-HPLC Method 2	UV Spectrophotometric Method
Linearity Range	20-140 µg/mL	10-60 µg/mL[1][2][3]	20-160 µg/ml[4]
Correlation Coefficient (r ²)	>0.999[1]	>0.9999[1][2][3]	0.9999[4]
Accuracy (% Recovery)	89.0 - 93.0%	99.01 - 102.55%[1]	102.11%[4]
Precision (%RSD)	< 2%	< 1.8%[1]	< 2%[4]
Limit of Detection (LOD)	0.001 µg/mL	0.651 µg/mL[3]	2.915µg/ml
Limit of Quantification (LOQ)	0.004 µg/mL	1.972 µg/mL[3]	8.833µg/ml
Wavelength (λ _{max})	206 nm	210 nm[1][2][3]	265 nm[4]

Detailed Experimental Protocols

The following sections provide detailed methodologies for the compared analytical techniques.

Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) Method 1

This method is a simple, accurate, and sensitive liquid chromatographic technique for the determination of **Rasagiline Tartrate** in active pharmaceutical ingredients (API) and dosage forms.

- Instrumentation: High-Performance Liquid Chromatograph with a PDA detector.
- Column: Inertsil ODS (250mm X 4.6mm) C18, 5 µm column.
- Mobile Phase: A mixture of Methanol, Acetonitrile, and Water in a 50:30:20 (v/v/v) ratio. The pH is adjusted to 3.2 with Triethylamine (TEA).

- Flow Rate: 1 mL/min.
- Detection Wavelength: 206 nm.
- Sample Preparation:
 - Weigh and powder twenty tablets.
 - Accurately weigh a portion of the powdered tablet equivalent to 100 mg of the active ingredient and transfer to a 100 mL volumetric flask.
 - Add 50 mL of the mobile phase and sonicate for 15 minutes.
 - Make up the volume with the mobile phase and filter through a 0.45 µm membrane filter.
 - Dilute 1 mL of the stock solution to 10 mL with the mobile phase to get a final concentration of 100 µg/mL.

Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) Method 2

This stability-indicating RP-HPLC method is suitable for the determination of Rasagiline in pharmaceutical products, including the separation of known impurities.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Instrumentation: High-Performance Liquid Chromatograph with a UV detector.
- Column: X-Terra C8, 150 x 4.6 mm, 5µm column.[\[1\]](#)[\[3\]](#)
- Mobile Phase: A mixture of Buffer (1.36 g of Potassium di-hydrogen phosphate in 1000 mL of HPLC grade water, with pH adjusted to 3.00 with Orthophosphoric acid), Methanol, and Tetrahydrofuran in the ratio of 930:65:1 (v/v/v).[\[3\]](#)
- Flow Rate: 1.00 mL/min.[\[1\]](#)[\[3\]](#)
- Detection Wavelength: 210 nm.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Sample Preparation:

- Prepare a standard stock solution of Rasagiline Mesylate.
- Inject 20µl of the standard solution for analysis.[1][2][3]

UV Spectrophotometric Method

This method offers a simple and sensitive approach for the determination of Rasagiline mesylate in tablet dosage forms.[4]

- Instrumentation: UV-Visible Spectrophotometer.
- Solvent: Distilled Water.[4]
- Detection Wavelength (λ_{max}): 265 nm.[4]
- Sample Preparation:
 - Prepare a standard stock solution of Rasagiline Mesylate in distilled water.
 - For tablet analysis, weigh and finely powder twenty tablets.
 - Transfer a portion of the powder equivalent to the average weight of one tablet into a 25 mL volumetric flask.
 - Add 20 mL of distilled water, sonicate for 15 minutes, and then dilute to volume.
 - Filter the solution using Whatman filter paper before measuring the absorbance.[5]

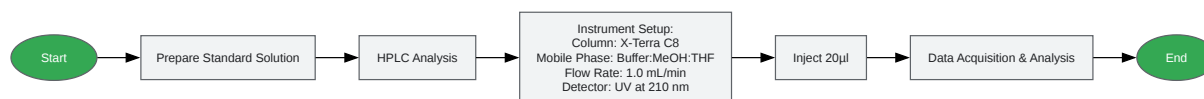
Visualizing the Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for RP-HPLC Method 1.

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Caption: Workflow for RP-HPLC Method 2.

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Caption: Workflow for UV Spectrophotometric Method.

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